synonyms for 2-Propylpropane-1,3-diol

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Compound of Interest

Compound Name:	*2-Propylpropane-1,3-diol*
CAS No.:	*2612-28-4*
Cat. No.:	*B1277289*

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An In-Depth Technical Guide to 2-Methyl-2-propyl-1,3-propanediol: Properties, Synthesis, and Pharmaceutical Applications

Abstract

2-Methyl-2-propyl-1,3-propanediol is a pivotal chemical intermediate with significant applications in the pharmaceutical and polymer industries. Characterized by a unique branched structure containing two primary hydroxyl groups, it serves as a critical building block for a range of complex molecules. Its most notable role is as a precursor in the synthesis of dicarbamate drugs, including the muscle relaxant Carisoprodol and the anxiolytic Meprobamate.[1][2] This guide provides a comprehensive technical overview of its chemical identity, physicochemical properties, synthesis methodologies, and core applications for professionals in research and drug development. We will explore the causality behind its synthetic pathways and its functional role in creating therapeutically significant compounds.

Part 1: Nomenclature and Chemical Identity

Accurate identification is paramount for regulatory compliance and scientific precision. The compound known conversationally as 2-methyl-**2-propylpropane-1,3-diol** is most accurately

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identified by its IUPAC name, 2-methyl-2-propyl-1,3-propanediol.[3][4] It is also widely known by several synonyms.

Common Synonyms:

- 2-Methyl-2-n-propyl-1,3-propanediol[3]
- 2,2-Bis(hydroxymethyl)pentane[3]
- 2,2-Dimethylolpentane[3]
- Carisoprodol Impurity C[3][5]

This compound is a simple alkyl diol, but its structural arrangement—a quaternary carbon bonded to a methyl group, a propyl group, and two hydroxymethyl groups—imparts specific reactivity and steric properties that are leveraged in organic synthesis.[1]

Table 1: Chemical Identifiers

Identifier	Value	Source(s)
IUPAC Name	**2-methyl-2-propylpropane-1,3-diol**	**[3][5]**
CAS Number	78-26-2	[3][4]
Molecular Formula	$C_7H_{16}O_2$	[3][4]
Molecular Weight	132.20 g/mol	[3][5]
InChI Key	JVZZUPJFERSVRN-UHFFFAOYSA-N	
SMILES	CCCC(C)(CO)CO	[3]
EC Number	201-099-5	[3]

| PubChem CID | 66220 |[3][4] |

Part 2: Physicochemical Properties

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The physical and chemical properties of 2-methyl-2-propyl-1,3-propanediol dictate its behavior in reactions, purification processes, and formulations. It is typically supplied as a white crystalline solid or flakes with a high degree of purity.[1][2]

Table 2: Physicochemical Data

Property	Value	Source(s)
Appearance	**White crystalline solid / flakes**	**[1][2]**
Melting Point	56-59 °C	[2][4]
Boiling Point	230 °C @ 753 mmHg	[2]
Flash Point	130 °C (266 °F) - closed cup	
Water Solubility	Soluble	[6]
Other Solubilities	Slightly soluble in Chloroform and Methanol	[5][7]

| pKa | 14.57 ± 0.10 (Predicted) |[6] |

Part 3: Synthesis and Manufacturing

The synthesis of 2-methyl-2-propyl-1,3-propanediol is typically achieved through a multi-step process involving an aldol condensation followed by hydrogenation and a subsequent hydroxymethylation/Cannizzaro-type reaction.[2] The choice of this pathway is driven by the need to construct the specific quaternary carbon center of the target molecule from simpler, readily available precursors like propanal.

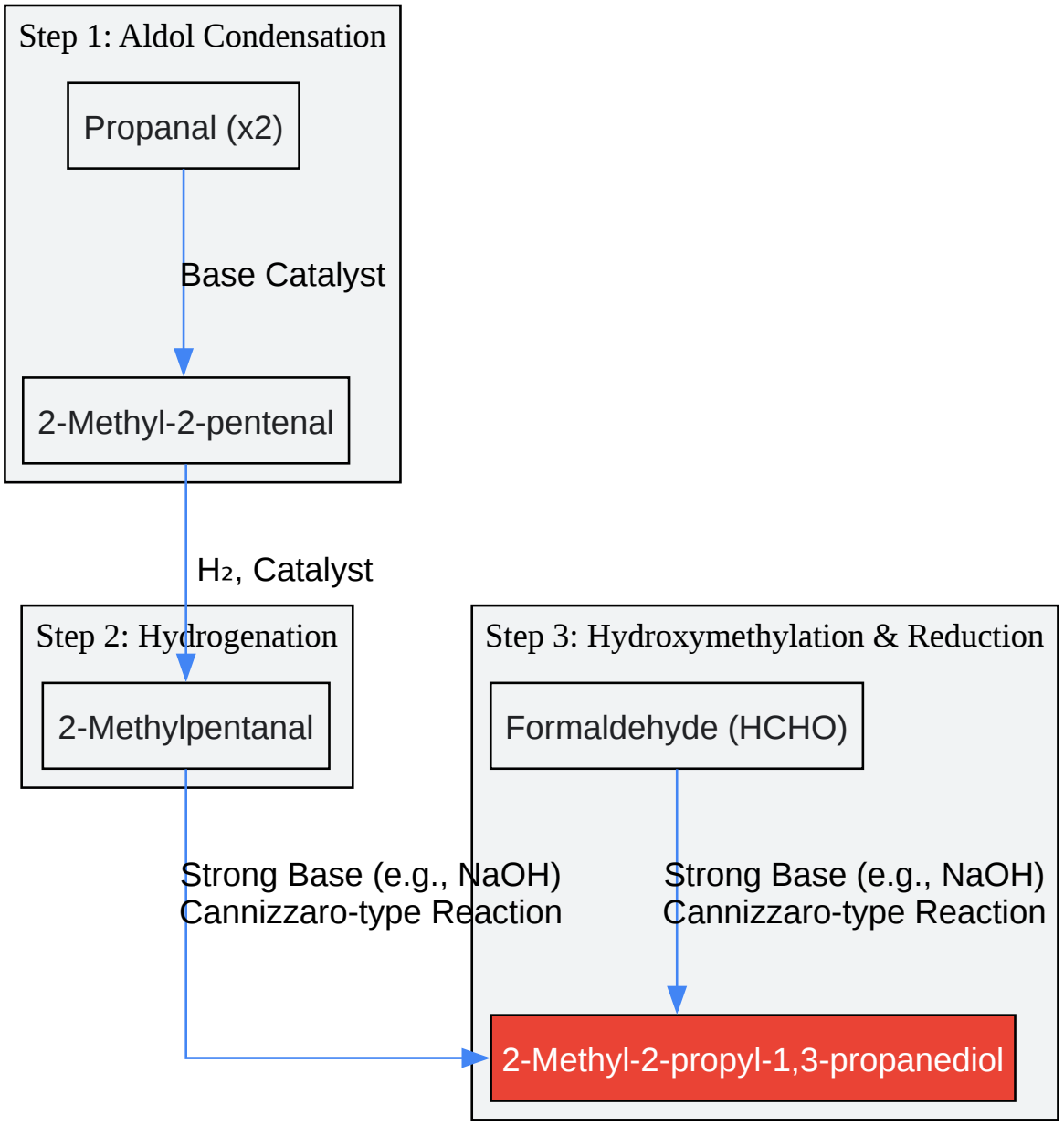
The overall process can be visualized as follows:

- Aldol Condensation: Propanal undergoes self-condensation to form 2-methyl-2-pentenal.
- Hydrogenation: The aldehyde and alkene functionalities of 2-methyl-2-pentenal are reduced to form 2-methylpentanal.

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- Hydroxymethylation/Disproportionation: The resulting 2-methylpentanal reacts with formaldehyde in the presence of a strong base (like sodium hydroxide). This step involves a crossed Cannizzaro reaction, where one molecule of formaldehyde is reduced to methanol (as formate salt) and the other adds twice to the alpha-carbon of the aldehyde, which is then reduced to the diol.[2]

Diagram: General Synthesis Workflow



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Caption: Synthesis pathway from propanal to the target diol.

Experimental Protocol: Synthesis via Hydroxymethylation

This protocol describes the final conversion step. It is a self-validating system where successful synthesis is confirmed by the separation of layers and final product isolation via distillation.

- Reaction Setup: In a reaction vessel equipped with a stirrer, thermometer, and dropping funnel, charge 2-methylpentanal.
- Reagent Addition: Add a 36% aqueous solution of formaldehyde to the vessel.[7]
- Initiation: Begin dropwise addition of a concentrated sodium hydroxide solution. The reaction is exothermic, and the temperature should be carefully monitored, allowing it to rise naturally to approximately 70 °C.[2]
- Reaction Drive: After the initial exothermic phase, heat the mixture to 90 °C and maintain for 1 hour to ensure the reaction goes to completion.[2]
- Workup - Phase Separation: Cool the reaction mixture to 60 °C. The mixture will separate into two layers. The upper organic layer contains the product. Separate the layers.[2]
- Workup - Extraction: Wash the upper layer with water. Combine the aqueous washings with the lower layer and perform an extraction with a suitable solvent (e.g., benzene) to recover any dissolved product.[2]
- Purification: Combine the organic extracts with the original upper layer. Remove the solvent by distillation. The crude product is then purified by vacuum distillation, collecting the fraction at approximately 160 °C (at 14.7 kPa).[2] The yield for this step is reported to be as high as 93%.[2]

Part 4: Applications in Pharmaceutical Research and Development

The primary value of 2-methyl-2-propyl-1,3-propanediol in the pharmaceutical industry lies in its role as a key precursor for dicarbamate drugs.[1][2] The two primary hydroxyl groups are

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readily functionalized, making it an ideal scaffold.

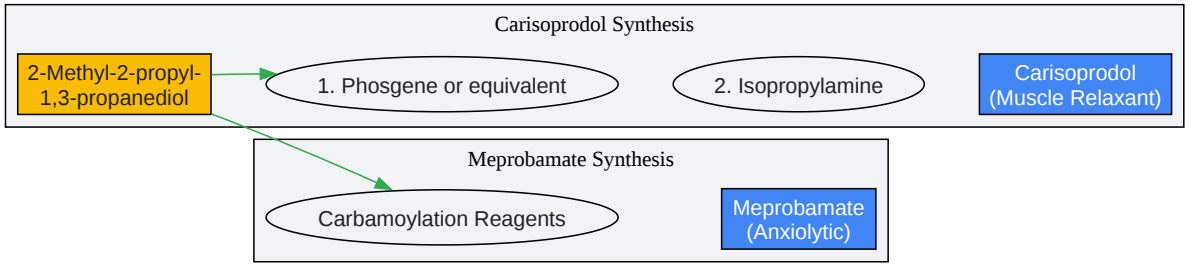
Precursor to Carisoprodol and Meprobamate

- Meprobamate: An anxiolytic drug, meprobamate is the dicarbamate ester of 2-methyl-2-propyl-1,3-propanediol.[2]

- Carisoprodol: A centrally acting skeletal muscle relaxant, carisoprodol is N-isopropyl-2-methyl-2-propyl-1,3-propanediol dicarbamate.[1][2] Its synthesis involves reacting the diol with phosgene or a phosgene equivalent (like diphosgene) and then with isopropylamine.[1][5]

The branched propyl and methyl groups on the central carbon are not merely passive structural elements; they contribute to the lipophilicity and metabolic stability of the final drug molecules, influencing their pharmacokinetic and pharmacodynamic profiles.

Diagram: Role as a Pharmaceutical Intermediate



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Caption: Role as a central precursor in drug synthesis.

Inherent Biological Activity

It is noteworthy that 2-methyl-2-propyl-1,3-propanediol itself is not inert. It is an active metabolite of carisoprodol and meprobamate and possesses intrinsic sedative, anticonvulsant,

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and muscle relaxant properties.[4] This dual role as both a synthetic precursor and an active metabolite underscores its significance in pharmacology.

Part 5: Toxicology and Safety Profile

While essential for synthesis, proper handling is crucial. The compound is classified as harmful if swallowed and may cause skin and eye irritation.[3][8]

Table 3: GHS Hazard Information

Hazard Code	Description	Classification	Source(s)
H302	**Harmful if swallowed**	**Acute toxicity, oral (Warning)**	**[3]**
H312	Harmful in contact with skin	Acute toxicity, dermal (Warning)	[3]
H319	Causes serious eye irritation	Serious eye damage/eye irritation (Warning)	[3]

| H332 | Harmful if inhaled | Acute toxicity, inhalation (Warning) |[3] |

Handling and First Aid Protocol

- Engineering Controls: Use in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses with side-shields, and a lab coat. For dusty conditions, a NIOSH-approved respirator (e.g., N95) is recommended.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[8]
- Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation develops.[8]

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- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and give 2-4 cupfuls of water. Seek immediate medical attention.[8]
- Inhalation: Remove from exposure to fresh air immediately. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek medical attention.[8]

Conclusion

2-Methyl-2-propyl-1,3-propanediol is more than a simple diol; it is a strategically designed molecular scaffold that has enabled the development of important therapeutics. Its synthesis, while complex, is a well-understood process that delivers a high-purity intermediate essential for pharmaceutical manufacturing. For drug development professionals, a thorough understanding of this compound's properties, reactivity, and biological significance is crucial for leveraging its full potential in creating next-generation medicines.

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